3D Structural Conformation of Spiro[2.5]octane Derivatives

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Compound of Interest

Compound Name:	*1-Spiro[2.5]octan-6-ylethanone*
CAS No.:	*1784649-60-0*
Cat. No.:	*B2851102*

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Executive Summary

The spiro[2.5]octane scaffold—a cyclopropane ring spiro-fused to a cyclohexane ring—represents a high-value pharmacophore in medicinal chemistry.[1][2][3] It serves as a rigid, three-dimensional bioisostere for gem-dimethyl groups and carbonyl moieties, offering a solution to "flatland" limitations in drug design.[2] By increasing the fraction of sp3-hybridized carbons (ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

), this scaffold enhances solubility and metabolic stability while restricting conformational entropy to lock ligands into bioactive poses.

Structural Anatomy & Electronic Architecture

The spiro[2.5]octane core is defined by the spiro-carbon (C3 of cyclopropane, C1 of cyclohexane), which acts as the orthogonal pivot point. Unlike a standard quaternary carbon, the spiro-center possesses unique electronic properties due to the strain of the cyclopropane ring.

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1.1 Geometry and Strain

- Cyclohexane Ring: Adopts a chair conformation as its global minimum.[4][5] The spiro-fusion imposes a "gem-dimethyl-like" steric environment but with significantly greater rigidity.
- Cyclopropane Ring: The C-C-C bond angles are nominally 60°, far below the ideal 109.5°. This induces significant Baeyer strain (angle strain).[2][6]
- Bond Lengths: The bonds within the cyclopropane ring are shorter (approx. 1.51 Å) and weaker than typical alkanes, while the exocyclic bonds (connecting to the cyclohexane) are slightly shortened due to increased s-character.

1.2 Walsh Orbitals & Electronic Effects

The reactivity and NMR signature of the spiro-carbon are governed by Walsh orbitals.

- Hybridization: The spiro-carbon utilizes ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

  -like hybrid orbitals to form the cyclopropane skeleton (rich in p-character) and

  -like orbitals for the exocyclic bonds connecting to the cyclohexane (rich in s-character).
- Conjugation: The "banana bonds" of the cyclopropane ring have

  -character, allowing them to hyperconjugate with adjacent

  bonds or

  systems on the cyclohexane ring. This electronic perturbation often shifts the

  of neighboring functional groups and alters the metabolic susceptibility of the cyclohexane ring.

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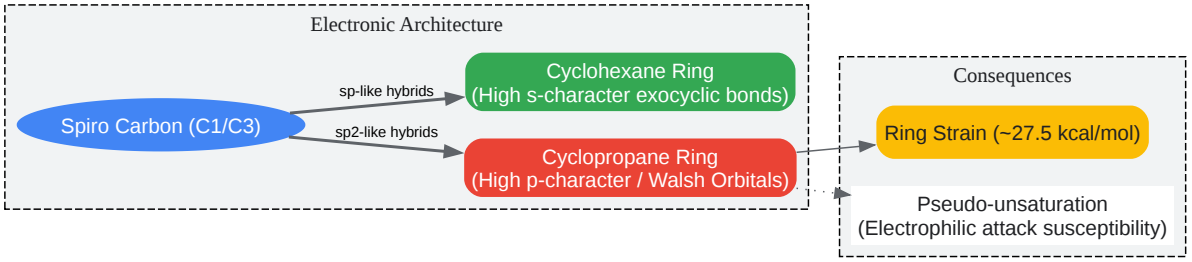

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Figure 1: Electronic hierarchy of the spiro[2.5]octane scaffold, highlighting the hybridization split at the spiro-carbon.[2]

Conformational Analysis

The conformational landscape of spiro[2.5]octane is dominated by the chair-chair interconversion of the cyclohexane ring.

2.1 Ring Inversion Dynamics

- Barrier Height: The inversion barrier is approximately 10.8–11.5 kcal/mol, comparable to but slightly higher than unsubstituted cyclohexane. The spiro-cyclopropane moiety acts as a rigid anchor, slightly stiffening the ring flip transition state.
- Preferred Conformer: In simple spiro[2.5]octane, the two chair forms are degenerate. However, the introduction of a substituent (e.g., a methyl group at C4) breaks this symmetry.
  - Equatorial Preference: Substituents on the cyclohexane ring will overwhelmingly prefer the equatorial position to avoid 1,3-diaxial interactions, similar to standard cyclohexanes.
  - Spiro-Substituent Interaction: The cyclopropane ring creates a unique steric wall.[2][6] Substituents at the C2/C6 positions of the cyclohexane ring experience "syn-pentane" like interactions with the cyclopropane methylene groups, often raising the energy of the axial conformer further than in simple methylcyclohexane.

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2.2 Axial vs. Equatorial Attack (Synthesis)

The 3D shape dictates the stereochemical outcome of reactions.

- Nucleophilic Attack: Reagents attacking a ketone at C4 (to form a spiro-derivative) will prefer the axial attack (leading to the equatorial alcohol) or equatorial attack depending on the size of the reagent and the presence of the spiro-ring.
- Simmons-Smith Cyclopropanation: When synthesizing the spiro ring from a methylene cyclohexane, the reagent (

) is sensitive to steric hindrance.
  - Steric Control: Attack occurs from the less hindered face (usually equatorial).[6]
  - Directing Groups: A hydroxyl group at an allylic position can chelate the Zinc reagent, directing the cyclopropanation to the syn-face, overriding steric preferences.

Synthetic Methodologies

The most robust route to spiro[2.5]octanes is the Simmons-Smith cyclopropanation of exocyclic alkenes.

Protocol: Stereoselective Simmons-Smith Cyclopropanation

Objective: Convert a methylene cyclohexane derivative to a spiro[2.5]octane.

- Precursor Preparation: Synthesize the methylene cyclohexane via a Wittig reaction on the corresponding cyclohexanone.[6]
- Reagent Formation: Generate the zinc-carbenoid species in situ.
  - Reagents: Diiodomethane (ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

    ), Zinc-Copper couple (

) or Diethylzinc (

).[6]

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- Solvent: Anhydrous Diethyl Ether (ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

) or Dichloromethane (

).[6]

- Cyclopropanation:
  - Add the alkene to the carbenoid solution at 0°C.
  - Key Step: The reaction proceeds via a concerted "butterfly-type" transition state.[2][6]
  - Stereocontrol: If a proximal -OH group is present (e.g., at C3), the cyclopropane forms syn to the hydroxyl group due to Zinc coordination.
- Workup: Quench with saturated

  to dissolve zinc salts.

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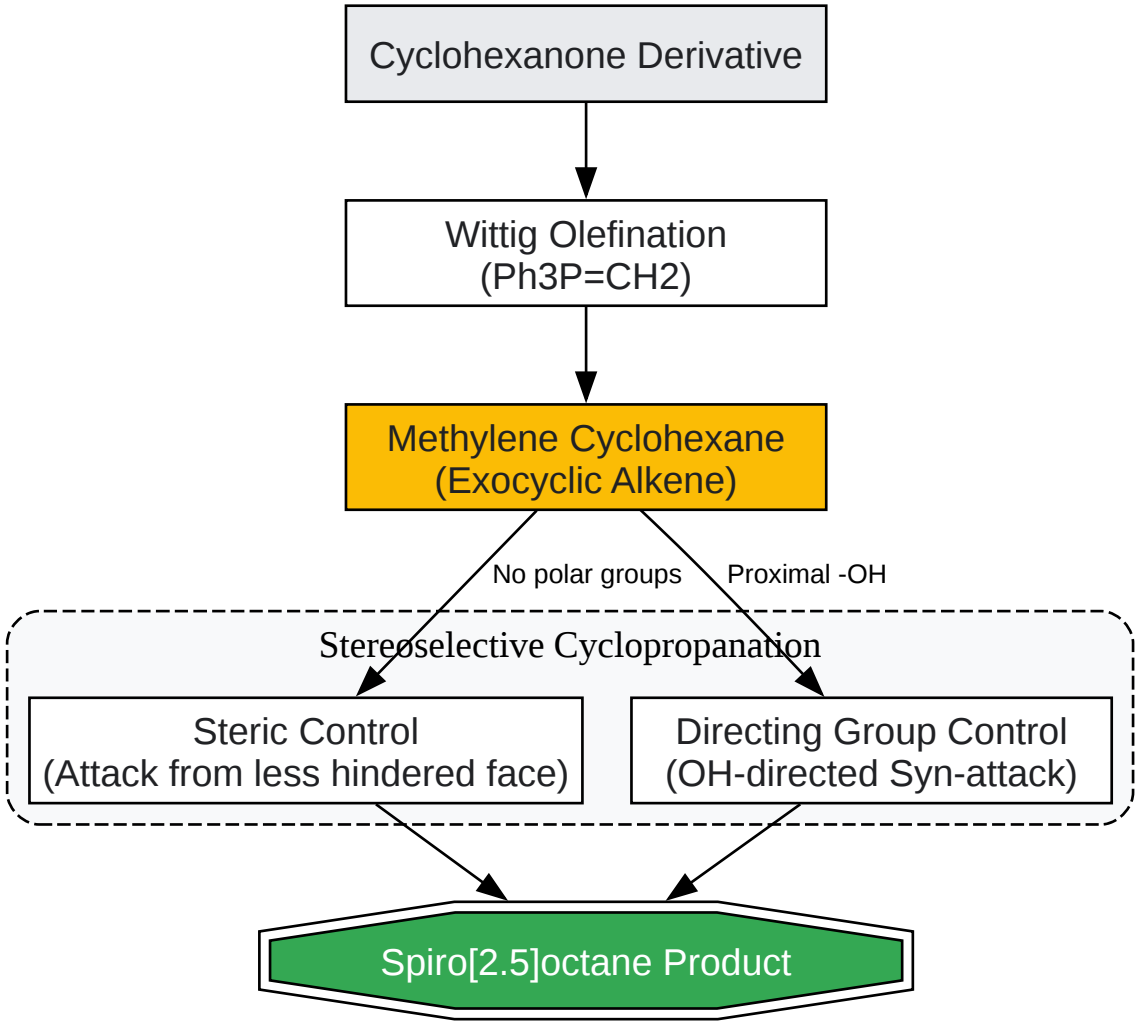

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Figure 2: Synthetic decision tree for accessing spiro[2.5]octane stereoisomers.

Medicinal Chemistry Applications

The spiro[2.5]octane scaffold is increasingly utilized to optimize Drug Metabolism and Pharmacokinetics (DMPK).[6]

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Property	Effect of Spiro[2.5]octane Replacement	Mechanism
Solubility	Increases	Disruption of crystal lattice packing; increased ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted"> character.
Metabolic Stability	Increases	Blocks metabolic "soft spots" (e.g., benzylic oxidation); steric shielding of adjacent bonds.[6]
Target Selectivity	Enhances	Vectors substituents into specific sub-pockets; rigidifies the ligand to reduce entropic penalty upon binding.[6]
Lipophilicity	Modulates	Often lowers LogD compared to gem-dimethyl analogs due to compact volume.[6]

Bioisosteric Replacement Strategy: The spiro[2.5]octane unit is a classic bioisostere for the gem-dimethyl group.[2] While a gem-dimethyl group is flexible and lipophilic, the spiro-cyclopropane is rigid and electronically distinct.[2]

- Example: In the development of SHP2 inhibitors, spirocyclic scaffolds were used to lock the conformation of the amine pharmacophore, maintaining potency while improving the pharmacokinetic profile compared to the flexible piperidine analogs.

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